

A Technical Guide to the Discovery and Isolation of Methyllaconitine Citrate from Delphinium

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Compound of Interest

Compound Name: *Methyllaconitine citrate*

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Abstract

Methyllaconitine (MLA), a norditerpenoid alkaloid found in various Delphinium (larkspur) species, is a highly potent and selective competitive antagonist of the $\alpha 7$ nicotinic acetylcholine receptor (nAChR).[1][2] Its specificity has made it an invaluable molecular probe for studying nAChR pharmacology and a compound of interest in drug development for neurological disorders.[1][3] This whitepaper provides a comprehensive overview of the discovery of MLA, detailed protocols for its extraction and isolation from Delphinium plant material, and a summary of its key pharmacological properties. All quantitative data are presented in structured tables, and experimental workflows and signaling pathways are illustrated with diagrams to facilitate understanding.

Discovery and Historical Context

Methyllaconitine was first isolated from the seeds of Delphinium brownii, although it was not named at the time.[3] The name "methyl-lycaconitine" was later assigned by John Goodson in 1943, who successfully isolated the alkaloid in a purer form from the seeds of Delphinium elatum.[3] The definitive molecular structure of MLA was published in 1959 and later refined in the early 1980s with a crucial correction to the stereochemistry.[3] Today, MLA is most commonly available commercially as a citrate salt, which enhances its water solubility.[3][4]

Extraction and Isolation from Delphinium Species

The isolation of MLA from Delphinium seeds or other plant parts is a multi-step process involving extraction and chromatographic purification. The general workflow relies on the basic nature of alkaloids to separate them from other plant constituents.

Experimental Workflow: From Plant Material to Purified MLA

Figure 1. General Workflow for MLA Isolation

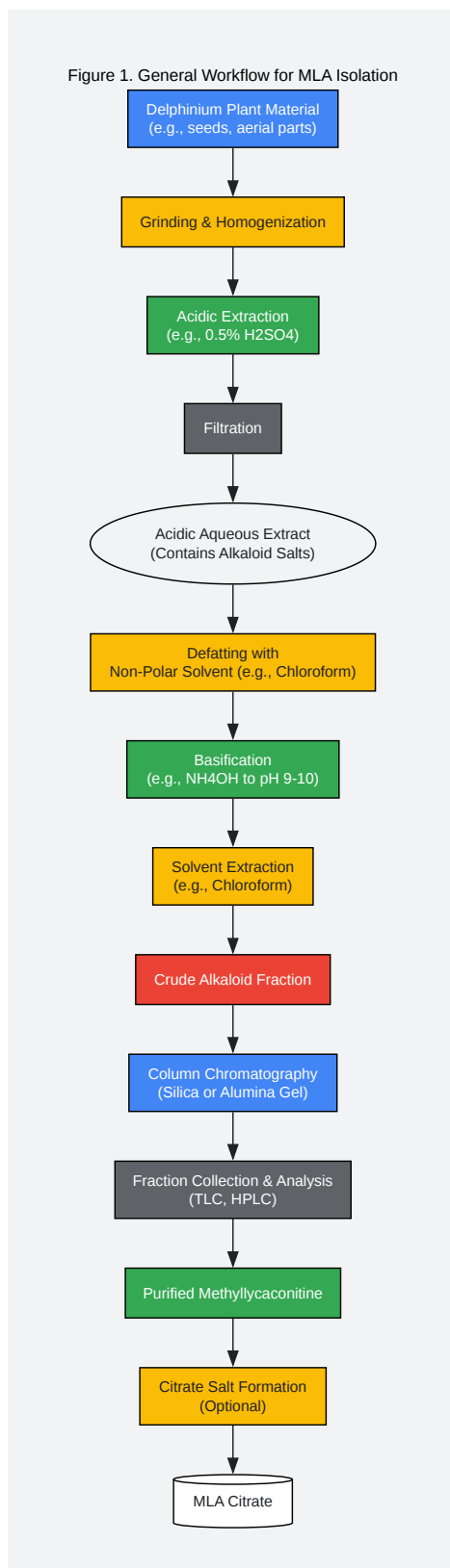
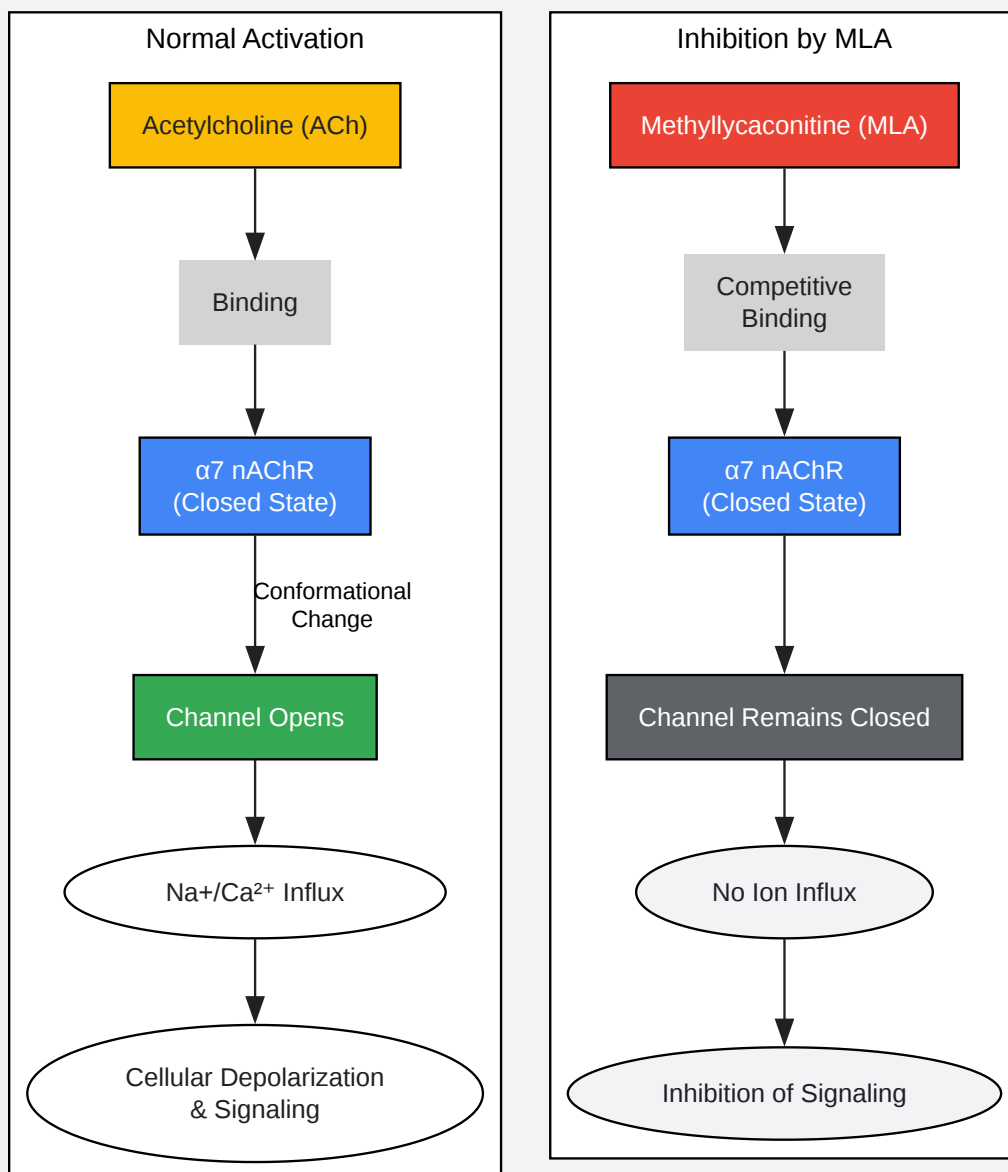


Figure 2. MLA's Antagonistic Action on $\alpha 7$ nAChR[Click to download full resolution via product page](#)

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